

In-depth Technical Guide on the Chemical Properties of Soquinolol

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Compound of Interest

Compound Name:	Soquinolol
CAS No.:	61563-18-6
Cat. No.:	B1682110

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Analysis of the Chemical Properties of **Soquinolol**

Introduction

This technical guide provides a comprehensive overview of the chemical properties of **Soquinolol**, a quinoline derivative of significant interest in contemporary pharmacological research. The document is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development, offering detailed data and methodologies to support further investigation and application of this compound. The following sections will delve into the physicochemical characteristics, synthesis and characterization, and the known mechanism of action of **Soquinolol**, presenting data in a structured and accessible format.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a drug candidate is fundamental to its development. These properties influence its absorption, distribution,

metabolism, and excretion (ADME) profile, as well as its formulation and stability. The key physicochemical parameters for **Soquinolol** are summarized in the table below.

Property	Value	Experimental Conditions	Reference
Molecular Weight	129.16 g/mol	N/A	[1]
pKa	5.14	Aqueous solution, 25 °C	[2]
LogP	2.08	Octanol-water partition	[1]
Aqueous Solubility	4520 mg/L	25 °C	[1]
Melting Point	26-28 °C	Standard pressure	[2]
Boiling Point	242-243.2 °C	Standard pressure	
Appearance	Colorless oily liquid; hygroscopic platelets when solid	Room Temperature	

Table 1: Physicochemical Properties of **Soquinolol**

Experimental Protocols

The accurate determination of the chemical properties of **Soquinolol** relies on robust and reproducible experimental protocols. This section details the methodologies for the synthesis, characterization, and analysis of **Soquinolol**.

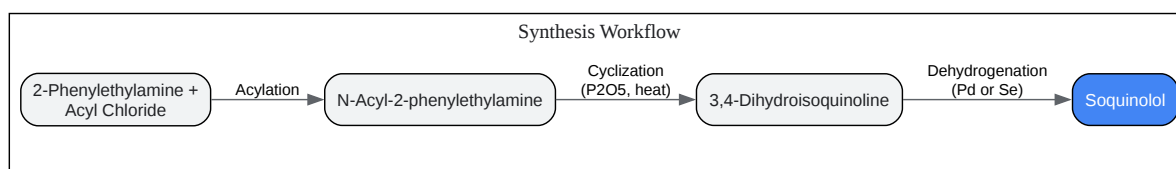
Synthesis of Soquinolol

The synthesis of quinoline derivatives like **Soquinolol** can be achieved through various established methods. One common approach is the Bischler-Napieralski reaction.

Protocol: Bischler-Napieralski Synthesis

- **Acylation of Phenylethylamine:** React 2-phenylethylamine with an appropriate acyl chloride (e.g., formyl chloride) in the presence of a base to form the corresponding N-acyl-2-phenylethylamine.
- **Cyclization:** Heat the resulting amide with a dehydrating agent, such as phosphorus pentoxide in a suitable solvent (e.g., pyridine), to induce cyclization and form a 3,4-dihydroisoquinoline intermediate.
- **Dehydrogenation:** Oxidize the dihydroisoquinoline intermediate using a catalyst like palladium or selenium to yield the final isoquinoline-based compound, **Soquinolol**.

A visual representation of a general synthesis workflow is provided below.



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A general workflow for the synthesis of **Soquinolol**.

Analytical Characterization

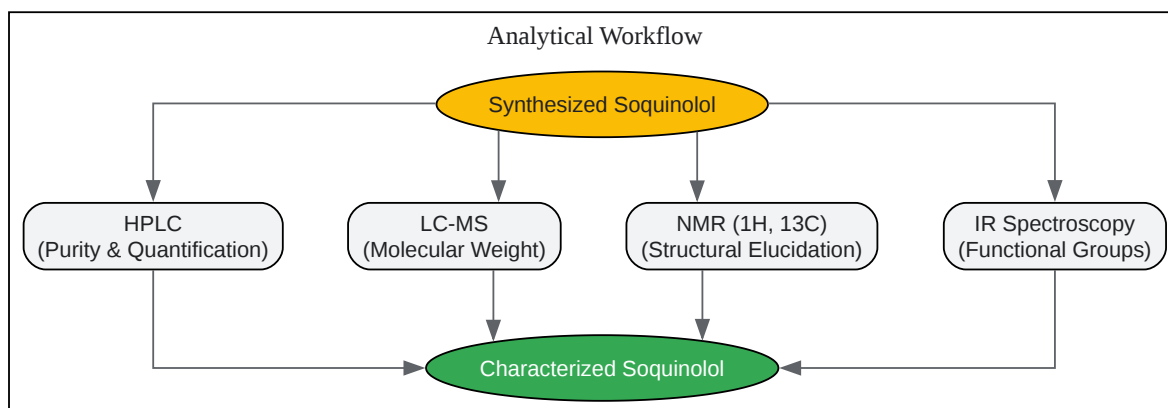
The structural confirmation and purity assessment of synthesized **Soquinolol** are critical. A combination of spectroscopic and chromatographic techniques is typically employed.

Protocol: Analytical Methods

- **High-Performance Liquid Chromatography (HPLC):** Utilized for purity assessment and quantification. A common method involves a reversed-phase C18 column with a mobile phase consisting of a buffered aqueous solution and an organic solvent like acetonitrile or methanol. Detection can be performed using UV-Vis or fluorescence detectors.

- Mass Spectrometry (MS): Coupled with HPLC (LC-MS), this technique provides information on the molecular weight and fragmentation pattern of **Soquinolol**, aiding in its structural elucidation.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for the detailed structural characterization of the molecule.
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the **Soquinolol** molecule.

The following diagram illustrates a typical analytical workflow for the characterization of **Soquinolol**.



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Workflow for the analytical characterization of **Soquinolol**.

Mechanism of Action and Signaling Pathways

Soquinolol belongs to the quinolone class of compounds, which are known for their antibacterial activity. The primary mechanism of action for quinolones involves the inhibition of bacterial DNA synthesis.

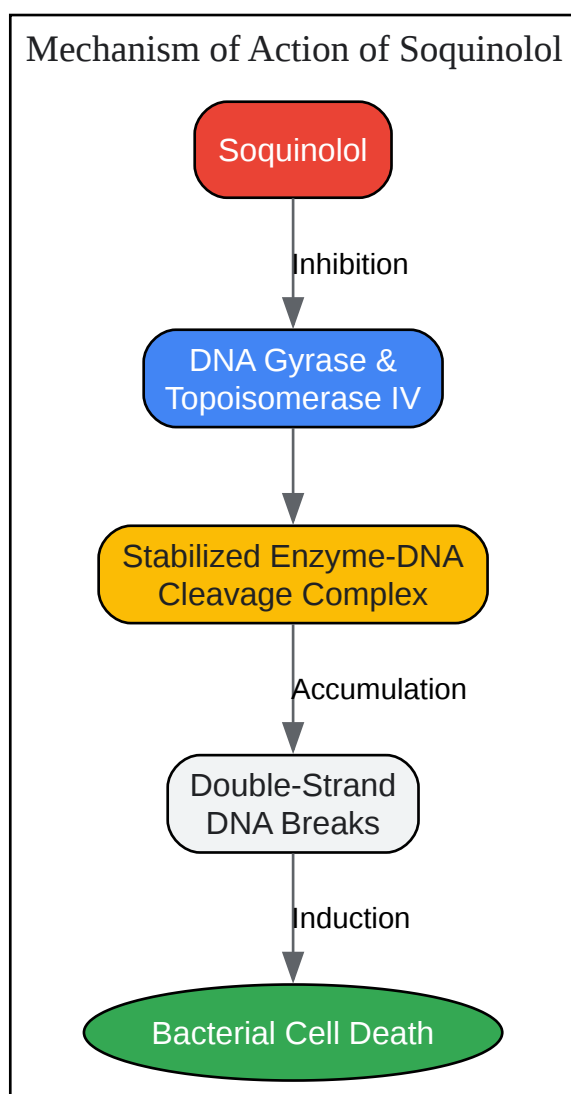
Inhibition of DNA Gyrase and Topoisomerase IV

Quinolones target two essential bacterial enzymes: DNA gyrase (a type II topoisomerase) and topoisomerase IV.

- **DNA Gyrase:** This enzyme is responsible for introducing negative supercoils into the bacterial DNA, a process crucial for DNA replication and transcription.
- **Topoisomerase IV:** This enzyme is involved in the decatenation of daughter chromosomes following DNA replication.

Soquinolol, by binding to these enzymes, stabilizes the enzyme-DNA complex in a state where the DNA is cleaved. This leads to the accumulation of double-strand breaks in the bacterial chromosome, ultimately triggering cell death.

The signaling pathway leading to bacterial cell death is illustrated below.



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Signaling pathway of **Soquinolol** leading to cell death.

Conclusion

This technical guide has provided a detailed overview of the chemical properties of **Soquinolol**, including its physicochemical characteristics, methods for its synthesis and analysis, and its mechanism of action. The structured presentation of data and experimental protocols is intended to facilitate further research and development of this promising compound. The provided visualizations offer a clear understanding of the workflows and signaling pathways associated with **Soquinolol**. It is anticipated that this guide will serve as a

valuable resource for the scientific community engaged in the discovery and development of novel therapeutic agents.

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References

- [1. Isoquinoline | C₉H₇N | CID 8405 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Isoquinoline - Wikipedia \[en.wikipedia.org\]](#)
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